

Performic Acid vs. Peracetic Acid: A Cost-Effectiveness Analysis for Disinfection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Performic acid*

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A comprehensive comparison of two powerful peracids for researchers, scientists, and drug development professionals.

In the realm of disinfection and sterilization, the choice of a biocidal agent is critical, balancing efficacy with cost and environmental impact. Among the options, peracids, particularly peracetic acid (PAA) and **performic acid** (PFA), have emerged as potent alternatives to traditional disinfectants like chlorine-based compounds.[1] This guide provides an objective comparison of **performic acid** and peracetic acid, supported by experimental data, to aid in the selection of the most appropriate disinfectant for specific applications.

Executive Summary

Performic acid consistently demonstrates superior biocidal efficacy compared to peracetic acid, achieving higher log reductions of microorganisms at lower concentrations and shorter contact times.[1][2] However, this enhanced performance is offset by PFA's inherent instability, necessitating on-site generation and rapid use.[3] Peracetic acid, while less potent, is a commercially stable equilibrium solution, offering greater ease of handling and storage.[4] The cost-effectiveness of each acid is therefore a nuanced calculation, weighing the operational efficiencies of PFA's rapid action against the logistical simplicity of PAA.

Performance and Efficacy

Performic acid exhibits a significantly stronger and faster antimicrobial action across a broad spectrum of microorganisms, including bacteria, viruses, spores, and fungi.[3][5] This

heightened efficacy is attributed to its higher oxidation potential.[6]

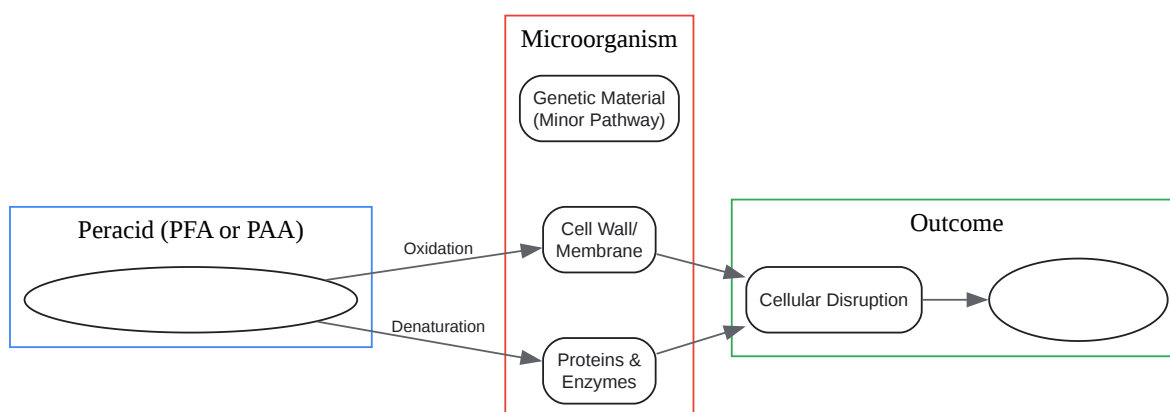
Table 1: Comparative Efficacy against E. coli

Disinfectant	Concentration for 2-log ₁₀ Reduction (mg min/L)	Reference
Performic Acid (PFA)	1.0 - 3.6	[1]
Peracetic Acid (PAA)	8.2 - 21	[1]

As illustrated in Table 1, the concentration-time (CT) value required for a 2-log reduction of E. coli is substantially lower for PFA than for PAA, indicating its superior disinfection power.[1] Studies have shown that the integral CT (ICT) requirements for PAA can be approximately 20 times higher than for PFA to achieve the same level of inactivation.[2]

Mechanism of Action

Both **performic acid** and peracetic acid function as oxidizing agents, disrupting the cellular integrity of microorganisms. The primary mechanism involves the denaturation of proteins and enzymes, disruption of cell wall permeability through the oxidation of sulfhydryl and sulfur bonds, and damage to the cell membrane, leading to cell lysis.[7][8][9]



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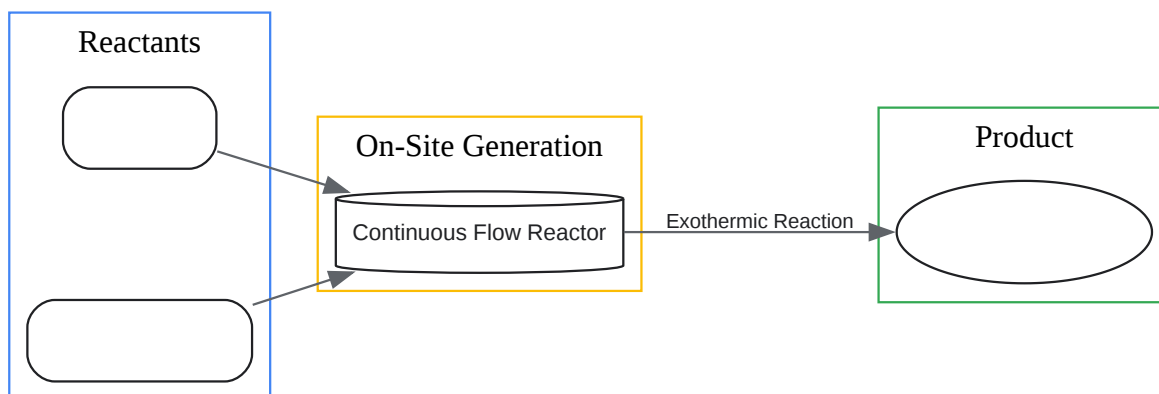
Figure 1: General antimicrobial mechanism of peracids.

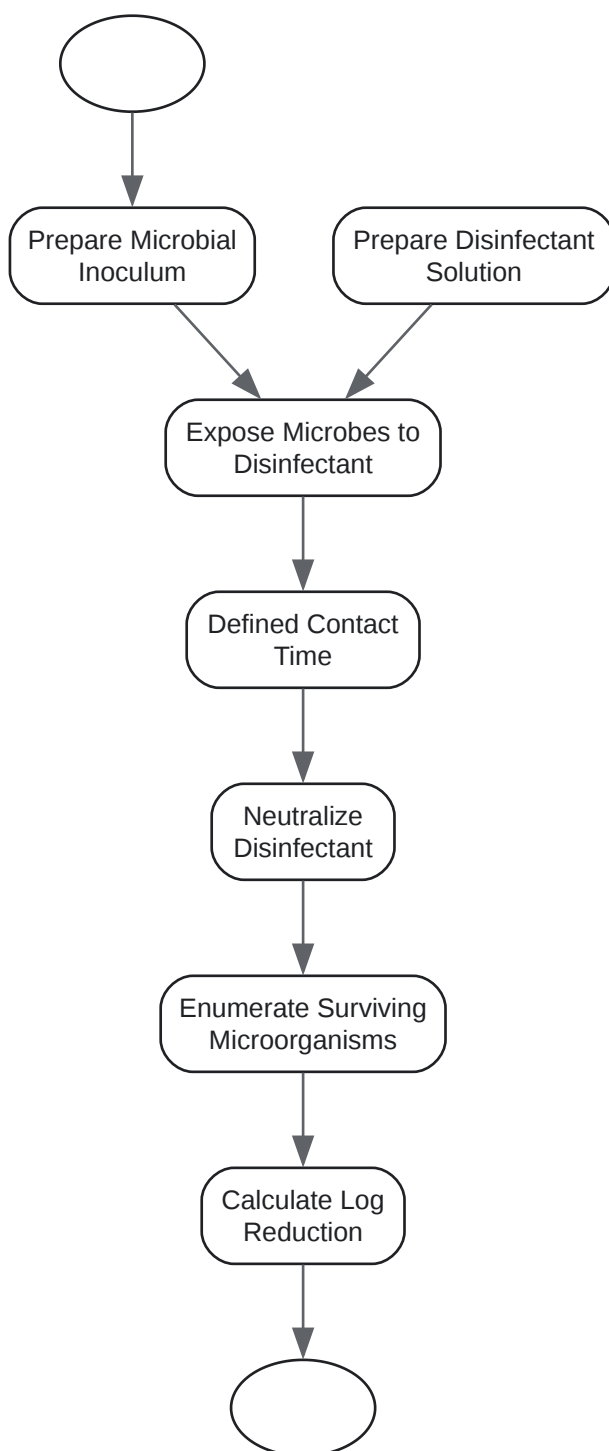
While both acids share a similar mode of action, the higher reactivity of **performic acid** leads to a more rapid and extensive disruption of cellular components.[6]

Stability and Generation

A critical differentiator between the two acids is their stability. Peracetic acid is commercially available as an equilibrium solution, typically containing acetic acid, hydrogen peroxide, and water, and can be stored for extended periods.[4][10]

In contrast, **performic acid** is highly unstable and decomposes rapidly into formic acid, hydrogen peroxide, and carbon dioxide.[3] This instability necessitates its on-site and on-demand generation through the reaction of formic acid and hydrogen peroxide, often catalyzed by an acid like sulfuric acid.[3][11]





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- To cite this document: BenchChem. [Performic Acid vs. Peracetic Acid: A Cost-Effectiveness Analysis for Disinfection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091509#cost-effectiveness-analysis-of-performic-acid-versus-peracetic-acid]

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